

A Comprehensive Technical Guide to the Physicochemical Properties of Zearalenone-13C18

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Compound of Interest

Compound Name: Zearalenone-13C18

Cat. No.: B15553295

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties, analytical methodologies, and biological interactions of **Zearalenone-13C18**. This isotopically labeled mycotoxin serves as a critical internal standard for the accurate quantification of zearalenone, a potent estrogenic metabolite produced by various *Fusarium* species.

Core Physicochemical Properties

Zearalenone-13C18 is the uniformly carbon-13 labeled form of Zearalenone. While its chemical behavior is identical to the unlabeled compound, its increased mass is utilized for precise detection in mass spectrometry-based analytical methods.^[1] The fundamental properties of **Zearalenone-13C18** are summarized below, with data for unlabeled Zearalenone provided for comparative context where specific data for the labeled compound is not available.

Quantitative Data Summary

Property	Zearalenone-13C18	Unlabeled Zearalenone
Molecular Formula	$^{13}\text{C}_{18}\text{H}_{22}\text{O}_5$ ^[2]	$\text{C}_{18}\text{H}_{22}\text{O}_5$ ^{[3][4]}
Molecular Weight	336.2 g/mol ^[2]	318.36 g/mol ^{[3][4]}
CAS Number	911392-43-3 ^[2]	17924-92-4 ^[4]
Appearance	-	White crystalline solid ^{[3][4]}
Purity	≥98% ^[2]	≥98% ^[5]
Melting Point	-	164-165 °C ^[4]
UV/Vis (λ_{max} in Methanol)	-	236, 274, 316 nm ^{[3][5]}
Fluorescence (in Ethanol)	-	Excitation: 314 nm, Emission: 450 nm ^[3]

Solubility Profile

Solvent	Zearalenone-13C18	Unlabeled Zearalenone
Acetonitrile	Soluble (often supplied in this solvent) ^[2]	Progressively soluble ^[3]
DMSO	-	~20 mg/mL ^[5]
Ethanol	-	~20 mg/mL ^[5]
Dimethylformamide (DMF)	-	~20 mg/mL ^[5]
Water	-	~0.002 g/100 mL (Slightly soluble) ^[3]
Aqueous Alkali	-	Soluble ^[3]
Hexane	-	Slightly soluble ^[3]

Experimental Protocols

Zearalenone-13C18 is primarily utilized as an internal standard in analytical chemistry to correct for matrix effects and variations during sample preparation and analysis, thereby

enhancing the accuracy of quantification.[\[6\]](#)

Quantification of Zearalenone in Feed Samples using GC-MS with Isotope Dilution

This protocol describes a common application for **Zearalenone-13C18**.

I. Sample Preparation and Extraction:

- Weigh 5 g of the homogenized feed sample into a 50 mL polypropylene tube.
- Add 20 mL of an acetonitrile/water (50:50, v/v) extraction solution.
- Shake vigorously for 30 minutes.
- Centrifuge at 4000 rpm for 10 minutes.
- Transfer 2.0 mL of the supernatant to a new tube.

II. Internal Standard Spiking and Cleanup:

- Add a known concentration of **Zearalenone-13C18** solution (e.g., 50 ng/mL) to the supernatant.[\[7\]](#)
- Dilute the extract with Phosphate-Buffered Saline (PBS) to reduce the organic solvent concentration, which is crucial for the next step.
- Pass the diluted extract through an immunoaffinity column (IAC) specific for zearalenone and its derivatives.[\[7\]](#)[\[8\]](#) The IAC selectively binds the analytes.
- Wash the column with water to remove interfering substances.
- Elute the bound zearalenone and **Zearalenone-13C18** from the column using methanol.

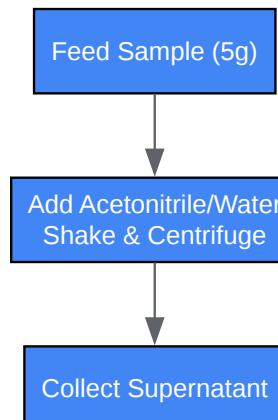
III. Derivatization and GC-MS Analysis:

- Evaporate the eluate to dryness under a gentle stream of nitrogen.

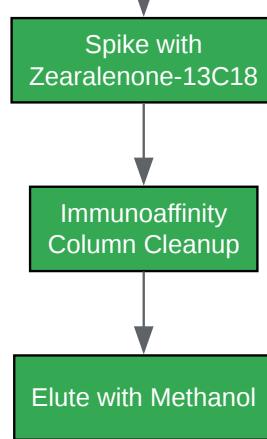
- Reconstitute the residue in a derivatizing agent (e.g., a silylating agent like BSTFA) and heat to convert the analytes into their more volatile trimethylsilyl (TMS) derivatives.
- Inject the derivatized sample into the Gas Chromatography-Mass Spectrometry (GC-MS) system.
- Quantify the native zearalenone by comparing its peak area to the peak area of the **Zearalenone-13C18** internal standard.[7][9]

Workflow for Zearalenone Quantification

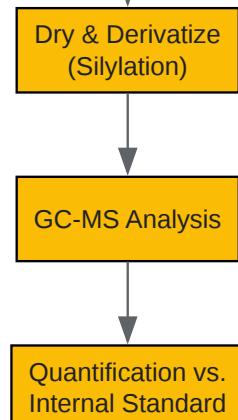
Sample Preparation

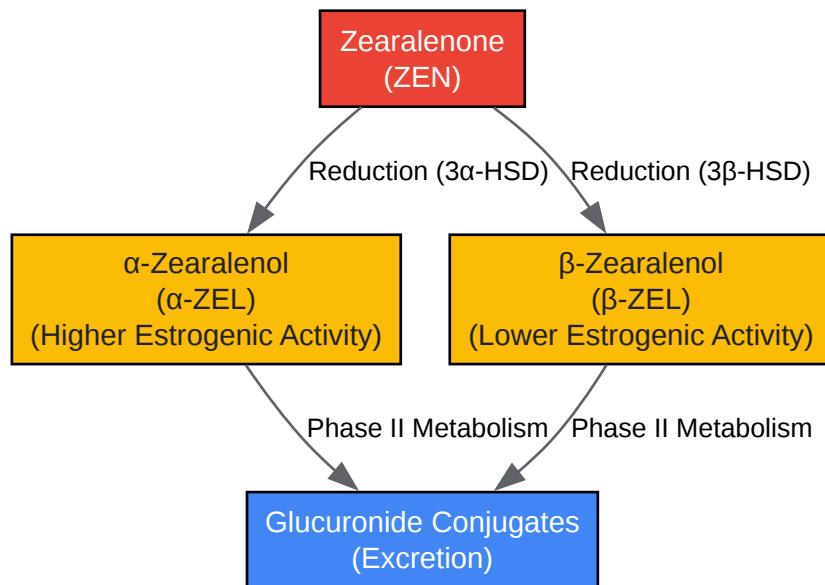


Purification & Isotope Dilution



Analysis



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. caymanchem.com [caymanchem.com]
- 3. Zearalenone - Wikipedia [en.wikipedia.org]
- 4. Zearalenone | C18H22O5 | CID 5281576 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. Determination of Zearalenone and Its Derivatives in Feed by Gas Chromatography–Mass Spectrometry with Immunoaffinity Column Cleanup and Isotope Dilution - PMC [pmc.ncbi.nlm.nih.gov]
- 7. mdpi.com [mdpi.com]
- 8. Determination of Zearalenone and Its Derivatives in Feed by Gas Chromatography-Mass Spectrometry with Immunoaffinity Column Cleanup and Isotope Dilution - PubMed [pubmed.ncbi.nlm.nih.gov]

- 9. researchgate.net [researchgate.net]
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